

Application Note: LY 303511 Hydrochloride Solubility & Usage Protocol

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Compound of Interest

Compound Name: LY 303511 hydrochloride

Cat. No.: B1191713

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Abstract & Scope

This guide provides a standardized protocol for the solubilization, storage, and application of **LY 303511 hydrochloride** in in vitro biological assays.

LY 303511 is widely utilized as a negative control for the PI3K inhibitor LY 294002. While structurally analogous, LY 303511 exhibits negligible activity against PI3K.^{[1][2][3]} However, scientific integrity requires noting that LY 303511 is not pharmacologically inert. It possesses distinct inhibitory activity against mTOR (mTORC1), Casein Kinase 2 (CK2), and voltage-gated potassium channels (Kv).^[4] This protocol addresses the physicochemical challenges of the hydrochloride salt form and outlines experimental controls to prevent data misinterpretation due to off-target effects.

Physicochemical Profile

Understanding the specific properties of the hydrochloride salt is critical for accurate molarity calculations.

Property	Specification	Notes
Compound Name	LY 303511 hydrochloride	Note: Ensure you are not using the free base.[4]
CAS Number	854127-90-5 (HCl salt)	154447-38-8 (Free base)
Molecular Weight	379.29 g/mol	Includes 2HCl.[4][5] (Free base is ~306.36 g/mol)
Solubility (DMSO)	~100 mM (Max)	Recommended stock concentration: 10–50 mM
Solubility (Ethanol)	~100 mM (Max)	Alternative organic solvent.[4]
Solubility (Water)	< 1 mg/mL	Poor. Requires organic co-solvent for aqueous buffers.[4]
Appearance	Off-white to yellow solid	Hygroscopic; store with desiccant.[4]

Protocol: Preparation of Stock & Working Solutions

Critical Pre-Requisites[4]

- Solvent: Anhydrous DMSO (Dimethyl sulfoxide), ≥99.9% purity.[4] Avoid "wet" DMSO as it promotes compound degradation.[4]
- Vessels: Glass or polypropylene vials. Avoid polystyrene, which can be damaged by high-concentration DMSO.[4]
- Safety: Wear nitrile gloves and safety glasses.[4] LY 303511 is a bioactive kinase inhibitor.[4]

Step-by-Step Solubilization (Stock Solution)

Target: 10 mM Stock Solution in DMSO (Volume: 1 mL)

- Weighing: Accurately weigh 3.79 mg of **LY 303511 hydrochloride**.
 - Expert Tip: If the static charge makes weighing small amounts difficult, weigh a larger amount (e.g., 10 mg) and adjust the solvent volume accordingly.

- Dissolution: Add 1.0 mL of anhydrous DMSO to the vial.
- Mixing: Vortex vigorously for 30–60 seconds.
 - Verification: Inspect visually.^[4] The solution should be clear and yellow. If particles persist, sonicate in a water bath at room temperature for 5 minutes.
- Aliquoting: Dispense into 50–100 µL aliquots in amber microcentrifuge tubes.
- Storage: Store at -20°C. Stable for up to 6 months. Avoid repeated freeze-thaw cycles (max 3 cycles).

Preparation of Working Solutions (Aqueous Dilution)

Direct addition of high-concentration DMSO stock to aqueous media often causes "shock precipitation."^[4] Use the Intermediate Dilution Method.

Target: 50 µM Assay Concentration (0.1% DMSO final)

- Thaw: Thaw a 10 mM DMSO stock aliquot at room temperature. Vortex to ensure homogeneity.^[4]
- Intermediate Step (10x Concentrate):
 - Dilute the 10 mM stock 1:20 in culture media (or assay buffer) without serum.
 - Example: 10 µL of 10 mM Stock + 190 µL Media = 500 µM (Intermediate).
 - Note: This solution may appear slightly cloudy; proceed immediately.
- Final Dilution:
 - Dilute the Intermediate (500 µM) 1:10 directly into the final cell culture well or assay volume.
 - Final Concentration: 50 µM.^[3]
 - Final DMSO: 0.5% (Ensure your cells tolerate this; if not, start with a more concentrated stock or lower dose).

Visualization: Workflow & Signaling Selectivity

Solubilization Workflow

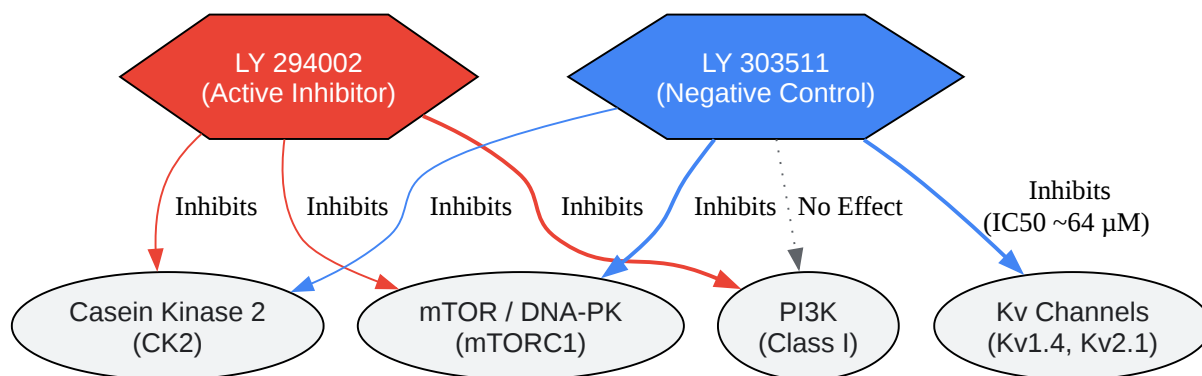


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Figure 1: Step-by-step workflow for preparing LY 303511 to prevent precipitation.

Mechanism of Action & Selectivity (The "Negative Control" Trap)

Researchers often assume LY 303511 is inert. This diagram illustrates why that assumption is dangerous if studying mTOR or ion channels.



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Figure 2: Pharmacological selectivity.[4] Note that while LY 303511 does not inhibit PI3K, it mimics LY 294002's inhibition of mTOR and CK2.

Scientific Integrity: Experimental Design & Troubleshooting

The "Negative Control" Context

LY 303511 is a structural analog of LY 294002 where the oxygen atom of the morpholine ring is replaced by a nitrogen (piperazine).

- Correct Usage: Use LY 303511 to confirm that an effect observed with LY 294002 is due to PI3K inhibition and not an off-target effect.
- Interpretation:
 - If LY 294002 works and LY 303511 does not, the effect is likely PI3K-dependent.[\[4\]](#)
 - If both compounds cause the effect, the mechanism is likely PI3K-independent (potentially mTOR, CK2, or Kv channel mediated).

Troubleshooting Guide

Issue	Probable Cause	Solution
Precipitation in Media	"Shock" dilution from 100% DMSO to aqueous.	Use the Intermediate Dilution step (Sec 3.3). Ensure media is warm (37°C).
Cytotoxicity (Non-Specific)	High DMSO concentration (>0.5%). [4]	Include a "Vehicle Only" control (DMSO matched). [4] Keep final DMSO <0.1% if possible. [4]
Unexpected "Active" Result	Off-target inhibition (mTOR/Kv).	Verify target. If studying mTOR, LY 303511 is not a negative control; it is an inhibitor. [6]
Loss of Potency	Hydrolysis or freeze-thaw degradation. [4]	Use fresh aliquots. Do not store diluted aqueous working solutions >4 hours.

References

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